

Safe Disposal of 1-Cyclopentyl-4-iodobenzene: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Cyclopentyl-4-iodobenzene

Cat. No.: B15322711

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **1-Cyclopentyl-4-iodobenzene** (CAS No. 92316-59-1). While a specific Safety Data Sheet (SDS) for this compound is not readily available in public domains, this document outlines disposal procedures based on the known hazards of similar iodinated aromatic hydrocarbons and general best practices for handling halogenated organic waste. The information herein is intended to supplement, not replace, institutional safety protocols and regulatory requirements.

I. Quantitative Data Summary (Surrogate Data)

Due to the absence of a specific SDS for **1-Cyclopentyl-4-iodobenzene**, the following table presents data for Iodobenzene (CAS No. 591-50-4) as a closely related surrogate.

Researchers should handle **1-Cyclopentyl-4-iodobenzene** with at least the same level of caution.

Parameter	Value (for Iodobenzene)	Citation
Acute Oral Toxicity (LD50)	1749 mg/kg (Rat)	[1]
Physical State	Liquid	[2]
Appearance	Yellow	[2]
Odor	Odorless	[2]
Boiling Point	188 °C / 370.4 °F @ 760 mmHg	[2]
Flash Point	74 °C / 165.2 °F	[2]
Solubility in Water	Insoluble	[2]
Hazards	Harmful if swallowed. Irritating to skin. Risk of serious damage to eyes.	[1]

II. Experimental Protocols: Disposal of Halogenated Organic Waste

The following protocol is a general guideline for the disposal of **1-Cyclopentyl-4-iodobenzene**, treated as a halogenated organic waste.

1. Personal Protective Equipment (PPE):

- Wear chemical-resistant gloves (e.g., nitrile), splash goggles, and a lab coat.[1]
- All handling of the waste should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[1][3]

2. Waste Segregation and Collection:

- Designate a specific, properly labeled waste container for "Halogenated Organic Waste." [3]
[4]

- Do not mix halogenated waste with non-halogenated waste to prevent unnecessary increases in disposal costs.[5]
- The container must be in good condition, compatible with the chemical, and have a tightly sealing cap.[3][4]
- The container should be clearly labeled with "Halogenated Waste," and a list of all chemical constituents and their approximate percentages should be maintained.[3][4]

3. Spill and Leak Management:

- In case of a spill, absorb the material with an inert absorbent such as sand, vermiculite, or commercial sorbent pads.[1]
- Collect the absorbent material and contaminated items into a sealed, labeled container for hazardous waste disposal.[1][3]
- For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) office immediately.[3]

4. Final Disposal:

- All chemical waste must be disposed of through your institution's hazardous waste management program.[2]
- Do not pour **1-Cyclopentyl-4-iodobenzene** or any halogenated solvent down the drain.[5]
- Ensure the hazardous waste tag is completed with all required information, including the generator's name, department, and the chemical composition of the waste.[3]
- Store the sealed waste container in a designated satellite accumulation area until it is collected by EHS personnel.[3]

III. Visualized Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **1-Cyclopentyl-4-iodobenzene**.

Caption: Disposal Workflow for **1-Cyclopentyl-4-iodobenzene**.

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